

History and development of Acid Red 106 as a dye

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Compound of Interest

Compound Name: C.I. Acid red 106

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Acid Red 106: A Comprehensive Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Acid Red 106, also known by its Colour Index number C.I. 18110, is a monoazo acid dye valued for its vibrant red hue.[1] This technical guide provides a detailed overview of the history, chemical properties, synthesis, and applications of Acid Red 106. It includes a summary of its quantitative data, detailed experimental protocols for its application on various substrates, and visualizations of its synthetic pathways and application workflows. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in the fields of chemistry and materials science.

Introduction: A Historical Perspective

The development of Acid Red 106 is situated within the broader history of synthetic dyes, which began with William Henry Perkin's discovery of mauveine in 1856. The class of acid dyes, to which Acid Red 106 belongs, emerged in the latter half of the 19th century. The first acid dye, Acid Red A, was synthesized in 1877 for wool dyeing.[2] These dyes are characterized by their water-soluble, anionic nature and are primarily used for dyeing protein fibers like wool and silk, as well as synthetic polyamides such as nylon.[3]

Acid dyes, including Acid Red 106, function by forming ionic bonds with the cationic sites of fibers in an acidic dyebath.[4] While the specific historical development of Acid Red 106 is not extensively documented in publicly available records, its chemical structure as a sulfonated monoazo dye places its development in the context of the expansion and refinement of azo dye chemistry in the early to mid-20th century. Azo dyes, characterized by the nitrogen-nitrogen double bond (-N=N-), were first discovered in the 1860s and have since become the largest and most versatile class of synthetic dyes.[5]

Chemical and Physical Properties

Acid Red 106 is a red powder with a complex aromatic structure. Its key chemical and physical properties are summarized in the table below.

Property	Value	Reference
C.I. Name	Acid Red 106	[1]
C.I. Number	18110	[1]
CAS Number	6844-74-2	[1]
Molecular Formula	C ₂₃ H ₁₇ N ₃ Na ₂ O ₉ S ₃	[1]
Molecular Weight	621.57 g/mol	[1]
Chemical Class	Monoazo	[1]
Appearance	Red Powder	[6]
Solubility	Soluble in water (blueish-red solution), soluble in ethanol (red solution), slightly soluble in acetone.	[1]
Absorbance Peak (λ _{max})	192 nm	[7]

Behavior in Strong Acids:

- In concentrated sulfuric acid, it dissolves to form a deep red solution, which turns into a muddy red-light purple upon dilution.[1]

- In nitric acid, it forms an orange solution.[1]

Synthesis of Acid Red 106

While a detailed, step-by-step industrial synthesis protocol for Acid Red 106 is not readily available in the public domain, the general manufacturing methods are well-documented.[1] The synthesis is a classic example of azo coupling, which involves two primary stages: diazotization of a primary aromatic amine followed by coupling with a suitable coupling component.

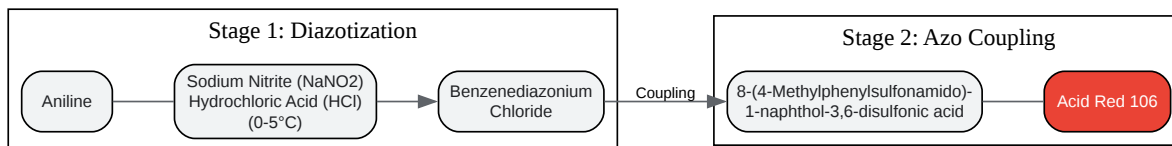
There are two primary routes for the synthesis of Acid Red 106:

Method A: The diazotization of aniline and subsequent coupling with 8-(4-Methylphenylsulfonamido)-1-naphthol-3,6-disulfonic acid.[1]

Method B: The diazotization of aniline and coupling with 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid under alkaline conditions, followed by a reaction with 4-Methylbenzene-1-sulfonyl chloride (tosyl chloride).[1]

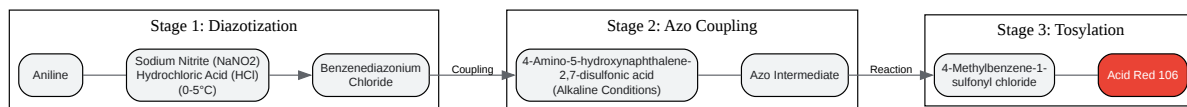
Visualization of Synthetic Pathways

The following diagrams illustrate the chemical workflows for the two synthesis methods of Acid Red 106.



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Caption: Synthesis of Acid Red 106 - Method A.



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Caption: Synthesis of Acid Red 106 - Method B.

Experimental Protocols: Application of Acid Red 106

Acid Red 106 is primarily used for dyeing protein and polyamide fibers. The general procedure involves dissolving the dye in water and adding the substrate to a dyebath containing an acid, which facilitates the binding of the dye to the fiber.

General Dyeing Procedure for Wool and Silk

This protocol is a general guideline for dyeing wool and silk fibers with Acid Red 106.

Materials:

- Acid Red 106 dye powder
- Wool or silk substrate
- White vinegar or citric acid
- Glauber's salt (sodium sulfate) (optional, as a leveling agent)
- Stainless steel pot
- Stirring rod
- Heating source

Procedure:

- **Pre-treatment:** The wool or silk substrate should be scoured (washed) to remove any impurities, such as oils, dirt, or sizing, that could interfere with dyeing.
- **Dye Solution Preparation:** Accurately weigh the dry substrate. For a medium shade, a 1-2% depth of shade (dye weight relative to fiber weight) is typically used.
- **Dye Bath Preparation:** Fill the stainless steel pot with enough water to allow the substrate to move freely. Heat the water to approximately 40-50°C.
- **Dyeing:**
 - Add the pre-dissolved Acid Red 106 solution to the dyebath and stir well.
 - Introduce the wetted substrate into the dyebath.
 - Gradually raise the temperature of the dyebath to 85-95°C for wool or 80-90°C for silk.
 - After 10-15 minutes, add the acid (e.g., acetic acid or formic acid) to lower the pH to the desired level (typically pH 4-5.5).
 - Continue dyeing at this temperature for 45-60 minutes, stirring occasionally to ensure even dye uptake.
- **Rinsing and Drying:**
 - Allow the dyebath to cool down before removing the substrate.
 - Rinse the dyed substrate with warm water, then with cold water, until the water runs clear.
 - Gently squeeze out excess water and air dry.

General Dyeing Procedure for Nylon

Materials:

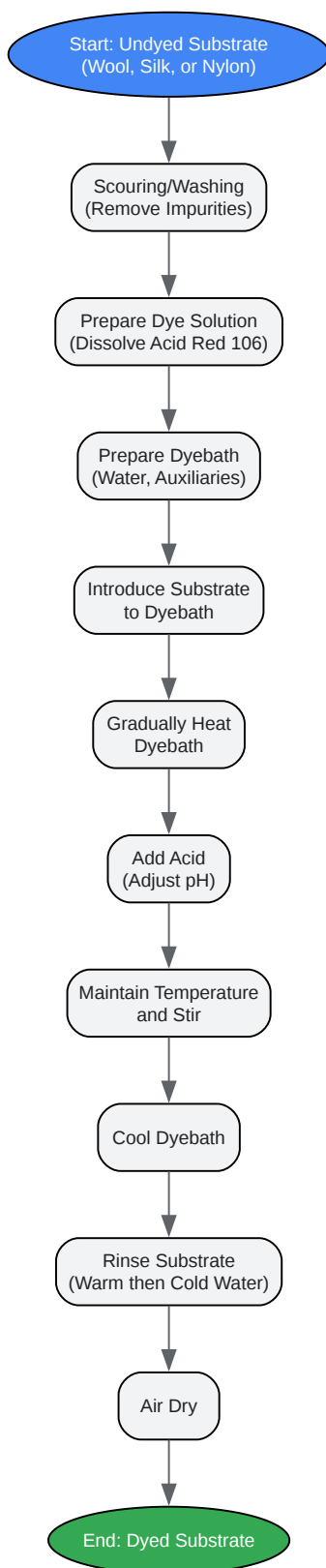
- Acid Red 106 dye powder
- Nylon substrate

- Acetic acid or formic acid
- Leveling agent (optional)
- Stainless steel pot
- Stirring rod
- Heating source

Procedure:

- Pre-treatment: Scour the nylon fabric to remove any finishes.
- Dye Bath Preparation: Prepare the dyebath with water and a leveling agent (if used) at around 40°C.
- Dyeing:
 - Add the dissolved Acid Red 106 dye to the bath.
 - Introduce the nylon substrate and agitate for a few minutes.
 - Add the acid to adjust the pH to 4.5-5.5.
 - Gradually raise the temperature to 90-100°C.
 - Maintain this temperature for 30-60 minutes, with occasional stirring.[5]
- Rinsing and Drying:
 - Cool the dyebath, then remove the nylon.
 - Rinse thoroughly with warm and then cold water.
 - Air dry.

Visualization of the General Dyeing Workflow



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Caption: General workflow for dyeing with Acid Red 106.

Quantitative Data: Fastness Properties

The fastness properties of a dye refer to its resistance to fading or bleeding under various conditions. The following table summarizes the fastness properties of Acid Red 106 according to ISO and AATCC standards.

Fastness Test	ISO Standard	AATCC Standard
Light Fastness	5	4-5
Soaping (Fading)	3-4	2
Soaping (Stain)	5	2
Perspiration (Fading)	3-4	2
Perspiration (Stain)	1	1
Oxygen Bleaching	3	3-4
Seawater	3-4	2

Source: World Dye Variety[1] Note: Fastness is typically rated on a scale of 1 to 5, where 5 represents the highest fastness.

Applications of Acid Red 106

Acid Red 106 is a versatile dye with a range of applications across different industries:

- **Textile Industry:** Its primary application is in the dyeing and printing of wool, silk, and polyamide (nylon) fabrics.[1]
- **Leather Industry:** Used for dyeing leather.[6]
- **Paper Industry:** Employed for paper shading.[1]
- **Inks and Pigments:** It can be used in the manufacturing of inks and for producing color pigment sediments.[1]
- **Other Applications:** It is also used for the electrochemical coloring of aluminum.[1]

Conclusion

Acid Red 106 (C.I. 18110) is a significant member of the monoazo acid dye family, offering a vibrant red color for a variety of substrates. Its synthesis, based on the principles of diazotization and azo coupling, is characteristic of this class of dyes. While specific historical details of its development are not widely documented, its properties and applications are well-established. The provided experimental protocols for its application on wool, silk, and nylon, along with its quantitative fastness data, offer a valuable resource for professionals in the field. The visualizations of its synthesis and application workflows further clarify the chemical and procedural aspects of its use. This guide serves as a comprehensive technical overview of Acid Red 106, consolidating key information for research and industrial applications.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 2,7-Naphthalenedisulfonic acid, 4-amino-5-hydroxy-, diazotized, coupled with C.I. Natural Yellow 11, diazotized 4-aminobenzenesulfonic acid and diazotized aniline - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Bench-to-bedside review: A brief history of clinical acid–base - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. SID 135120282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. pccc.icrc.ac.ir [pccc.icrc.ac.ir]
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